3-Morpholinophenol synthesis protocol for laboratory scale

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Compound of Interest

Compound Name:	*3-Morpholinophenol*
CAS No.:	*27292-49-5*
Cat. No.:	*B1581486*

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An Application Note for the Laboratory-Scale Synthesis of **3-Morpholinophenol**

Abstract

This document provides a detailed and technically grounded protocol for the laboratory-scale synthesis of **3-Morpholinophenol**, a key intermediate in the development of pharmaceuticals and other specialty chemicals.[1] The synthesis is achieved through the cyclization of 3-aminophenol with bis(2-chloroethyl) ether. This guide offers a comprehensive walkthrough of the procedure, from reagent handling and safety precautions to reaction execution, product purification, and analytical characterization. The causality behind critical steps is explained to provide researchers with a robust understanding of the reaction dynamics. This protocol is designed for researchers, scientists, and professionals in drug development who require a reliable method for producing high-purity **3-Morpholinophenol**.

Introduction and Strategic Overview

3-Morpholinophenol (CAS: 27292-49-5) is a valuable bifunctional molecule incorporating both a phenol and a morpholine moiety.[2][3] This unique structure makes it an important building block in medicinal chemistry, particularly for synthesizing analgesics, anti-inflammatory drugs,

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and other biologically active compounds.[1] Its utility also extends to agrochemicals and polymer science.[1]

The primary synthetic strategy detailed herein involves the direct N-alkylation of 3-aminophenol using bis(2-chloroethyl) ether. This method is a classical and cost-effective approach for constructing the morpholine ring. The reaction proceeds via a double nucleophilic substitution, where the nitrogen atom of the aminophenol attacks the electrophilic carbons of bis(2-chloroethyl) ether, leading to intramolecular cyclization.

While modern catalytic methods like the Buchwald-Hartwig amination exist for forming C-N bonds, the selected protocol offers simplicity, high atom economy, and avoids the need for expensive and sensitive palladium catalysts and ligands, making it highly suitable for standard laboratory-scale synthesis.[4][5][6]

Safety First: A Comprehensive Hazard Analysis

The synthesis of **3-Morpholinophenol** involves hazardous materials that demand strict adherence to safety protocols. A thorough risk assessment must be conducted before commencing any experimental work.

Core Safety Requirements:

- Engineering Controls: All steps of this procedure must be performed inside a certified chemical fume hood to prevent inhalation of volatile and toxic substances.[7]
- Personal Protective Equipment (PPE): At a minimum, the following PPE is required:
  - Chemical safety goggles or a face shield.[8]
  - Nitrite or neoprene gloves (double-gloving is recommended when handling bis(2-chloroethyl) ether).
  - A flame-resistant laboratory coat.
- Emergency Preparedness: An emergency eyewash station and safety shower must be immediately accessible. A spill kit appropriate for flammable and toxic liquids should be on hand.

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Reagent-Specific Hazards:

Reagent	Key Hazards	Mitigation & Handling
Bis(2-chloroethyl) ether	Suspected Carcinogen, Flammable, Acutely Toxic (Inhalation, Dermal, Ingestion), Corrosive.[7][9]	Handle only in a fume hood. Wear appropriate PPE, including double gloves.[9] Avoid heat, sparks, and open flames.[7][9] In case of skin contact, immediately remove contaminated clothing and rinse skin with copious amounts of water for at least 15 minutes.[8][9]
3-Aminophenol	Harmful if swallowed or inhaled, Causes serious eye irritation, Toxic to aquatic life.[10]	Avoid generating dust.[10] Wear protective gloves and eye protection.[10]
Sodium Bicarbonate	Minimal hazards, but can cause mild irritation.	Handle with standard laboratory care.
Ethyl Acetate	Flammable liquid and vapor, Causes serious eye irritation.	Keep away from ignition sources. Use in a well-ventilated area.
Anhydrous Sodium Sulfate	Minimal hazards.	Keep container dry.

Synthesis Protocol: From Reagents to Pure Product

This section provides a step-by-step methodology for the synthesis, purification, and characterization of **3-Morpholinophenol**.

Reagents and Equipment

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Reagent/Material	CAS Number	Molecular Wt.	Quantity	Notes
3-Aminophenol	591-27-5	109.13 g/mol	5.46 g (50 mmol)	Purity ≥ 98%
Bis(2-chloroethyl) ether	111-44-4	143.01 g/mol	7.15 g (50 mmol)	Purity ≥ 99%
Sodium Bicarbonate ($NaHCO_3$)	144-55-8	84.01 g/mol	12.6 g (150 mmol)	Acts as a base to neutralize HCl.
N,N-Dimethylformamide (DMF)	68-12-2	73.09 g/mol	100 mL	Anhydrous grade.
Ethyl Acetate (EtOAc)	141-78-6	88.11 g/mol	~500 mL	For extraction.
Brine (Saturated NaCl solution)	N/A	N/A	~100 mL	For washing.
Anhydrous Sodium Sulfate (Na_2SO_4)	7757-82-6	142.04 g/mol	As needed	For drying.
Deionized Water	N/A	N/A	~500 mL	For workup.

Equipment:

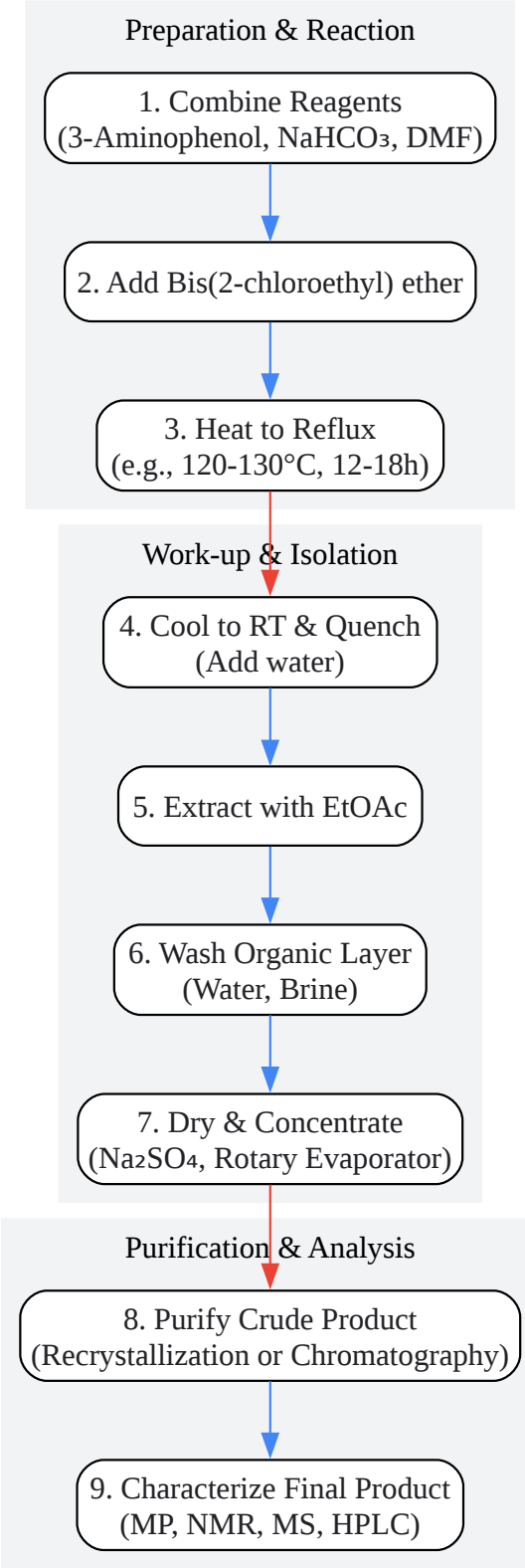
- 250 mL three-neck round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle with temperature controller
- Separatory funnel (500 mL)
- Rotary evaporator

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- Glassware for recrystallization or column chromatography
- Melting point apparatus
- Analytical instruments (NMR, MS, HPLC)

Experimental Workflow Diagram

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Caption: High-level experimental workflow for **3-Morpholinophenol** synthesis.

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Step-by-Step Synthesis Procedure

- Reaction Setup: Assemble a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, a reflux condenser, and a stopper.
- Charge Reagents: To the flask, add 3-aminophenol (5.46 g, 50 mmol), sodium bicarbonate (12.6 g, 150 mmol), and anhydrous N,N-Dimethylformamide (100 mL).
  - Causality Note: Sodium bicarbonate is used as an inorganic base to neutralize the two equivalents of hydrochloric acid generated during the reaction. Using a base is critical to deprotonate the amine intermediate, facilitating the second alkylation and cyclization, thereby driving the reaction to completion.
- Initiate Reaction: Begin stirring the suspension. Carefully add bis(2-chloroethyl) ether (7.15 g, 50 mmol) to the flask.
- Reflux: Heat the reaction mixture to 120-130 °C using a heating mantle and allow it to reflux for 12-18 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Reaction Work-up:
  - After the reaction is complete (as indicated by TLC), cool the mixture to room temperature.
  - Pour the reaction mixture into a beaker containing 300 mL of deionized water.
  - Transfer the aqueous mixture to a 500 mL separatory funnel and extract the product with ethyl acetate (3 x 100 mL).
  - Combine the organic layers and wash them sequentially with deionized water (2 x 100 mL) and then with brine (1 x 100 mL).
  - Causality Note: The water washes remove the DMF solvent and inorganic salts (NaCl and excess $NaHCO_3$). The brine wash removes residual water from the organic phase before the drying step.
- Isolation of Crude Product:

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- Dry the combined organic layer over anhydrous sodium sulfate.
- Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude **3-Morpholinophenol** as a solid.

Purification Protocol

The crude product can be purified by recrystallization.

- Dissolve the crude solid in a minimum amount of hot solvent (e.g., a mixture of ethanol and water, or toluene).
- Allow the solution to cool slowly to room temperature, and then place it in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration, wash with a small amount of cold solvent, and dry under vacuum. The expected product is an off-white solid.[1]

Product Characterization

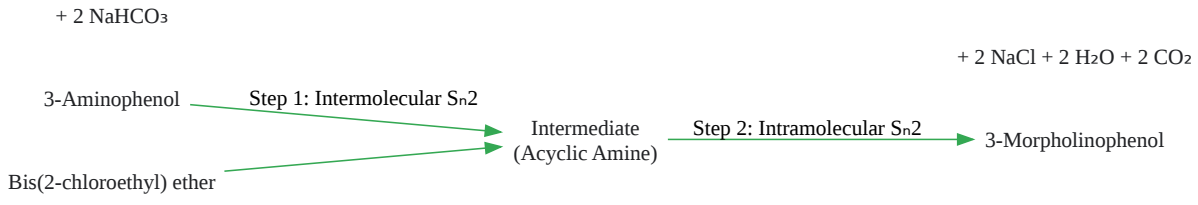
The identity and purity of the synthesized **3-Morpholinophenol** should be confirmed using standard analytical techniques.

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Analytical Technique	Expected Result	Purpose
Melting Point	127-132 °C[1]	Purity assessment (a sharp melting range indicates high purity).
^{1}H NMR	Peaks corresponding to aromatic protons, phenolic -OH, and morpholine ring protons.	Structural confirmation.
^{13}C NMR	Signals corresponding to the unique carbon atoms in the molecule.	Structural confirmation.
Mass Spectrometry (MS)	Molecular ion peak corresponding to the molecular weight of 179.22 g/mol .[2][11]	Confirmation of molecular formula ($C_{10}H_{13}NO_2$).[2][3]
HPLC	A single major peak.	Quantitative purity assessment (e.g., ≥ 98%).[1]

Reaction Mechanism and Visualization

The formation of **3-Morpholinophenol** proceeds through a two-step intermolecular S_N2 reaction followed by an intramolecular S_N2 cyclization.



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Caption: Simplified reaction scheme for the synthesis of **3-Morpholinophenol**.

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Troubleshooting Guide

Problem	Probable Cause(s)	Suggested Solution(s)
Low or No Product Yield	1. Incomplete reaction. 2. Insufficient base. 3. Reagent degradation.	1. Extend reflux time and monitor by TLC. 2. Ensure the correct stoichiometry of $NaHCO_3$ is used. 3. Use fresh, high-purity starting materials.
Impure Product after Work-up	1. Inefficient extraction. 2. Residual DMF solvent.	1. Perform an additional extraction with EtOAc. 2. Ensure thorough washing with water and brine to remove DMF.
Difficulty with Recrystallization	1. Incorrect solvent system. 2. Product is too soluble. 3. Presence of oily impurities.	1. Screen different solvent systems (e.g., Toluene, EtOAc/Hexanes). 2. Use a more non-polar solvent or reduce the amount of solvent used. 3. Purify by column chromatography before attempting recrystallization.

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